

CC-90003 In Vivo Technical Support & Troubleshooting Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CC-90003

Cat. No.: B1150051

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Welcome to the Advanced Application Support Center for **CC-90003**, a potent, irreversible covalent inhibitor of ERK1/2[1]. While **CC-90003** demonstrates exceptional biochemical affinity (IC50 10–20 nmol/L) and efficacy in KRAS/BRAF-mutant models[1], its translation to the clinic has been complicated by narrow therapeutic windows and off-target toxicities, most notably peripheral neuropathy[2].

As a Senior Application Scientist, I have designed this portal to help you navigate the mechanistic complexities of **CC-90003**, optimize your in vivo dosing regimens, and implement rigorous pre-screening protocols to minimize off-target effects.

Part 1: Mechanistic FAQs – Understanding CC-90003 Toxicity

Q: Why does **CC-90003** induce severe peripheral neuropathy in certain models, and what is the mechanism behind this off-target effect? A: The causality of **CC-90003**-induced neurotoxicity lies in its chemical structure. As a covalent inhibitor, its reactive warhead is designed to irreversibly bind ERK1/2. However, this reactivity leads to promiscuous binding in neural tissues. Mechanistic studies utilizing human-induced pluripotent stem cell-derived peripheral neurons (hiPSC-PNs) reveal that **CC-90003** disrupts neuronal electrophysiology

through a dual mechanism: on-target ERK inhibition combined with off-target kinase inhibition and translocator protein (TSPO) inhibition[2]. This multi-pathway disruption degrades nerve conduction velocity, leading to chemotherapy-induced peripheral neuropathy (CIPN)[2].

Q: My murine xenograft models show excellent tumor regression without any signs of neuropathy. Why did this toxicity only appear later in development? A: This is a classic species-specific translational failure. Mice do not exhibit signs of neuropathy upon daily dosing with **CC-90003** because rodents possess different neuro-regenerative capacities and varying expression of off-target translocator proteins compared to higher mammals[2]. Rodents generally poorly predict CIPN. To accurately model this toxicity in vivo, canine models are required, as they exhibit the clinical signs and electrophysiological changes consistent with the peripheral neuropathy seen in humans[2].

Part 2: Troubleshooting Guide – In Vivo Dosing & Formulation

Issue: High mortality rates in HCT-116 xenograft mice at doses >50 mg/kg BID.

- Root Cause: While mice resist the neurotoxic effects of **CC-90003**, they are highly susceptible to acute systemic toxicity at elevated exposures. Doses of 50 mg/kg BID and 75 mg/kg BID cause severe morbidity and mortality between days 6 and 18 of the study[1].
- Solution: Adjust the dosing regimen to widen the therapeutic index. **CC-90003** is well-tolerated and maintains tumor growth inhibition at lower, continuous doses (e.g., 12.5 mg/kg BID) or via a once-daily (QD) schedule up to 100 mg/kg[1]. Alternatively, implement an intermittent dosing schedule (e.g., 5 days on, 2 days off), which has been shown to mitigate toxicity while maintaining MAPK pathway suppression[3].

Issue: Erratic pharmacokinetics (PK) and compound precipitation upon injection.

- Root Cause: **CC-90003** is highly hydrophobic. Standard saline or low-percentage DMSO vehicles will cause the covalent compound to crash out of solution, leading to localized tissue necrosis at the injection site and unpredictable systemic absorption.
- Solution: Utilize validated, high-solubility formulation vehicles.

- For Clear Solutions (IV/PO): Formulate using 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. This yields a stable solution of ≥ 2.5 mg/mL[4].
- For Suspensions (IP/PO): Use 10% DMSO combined with 90% (20% SBE- β -CD in Saline) [4].

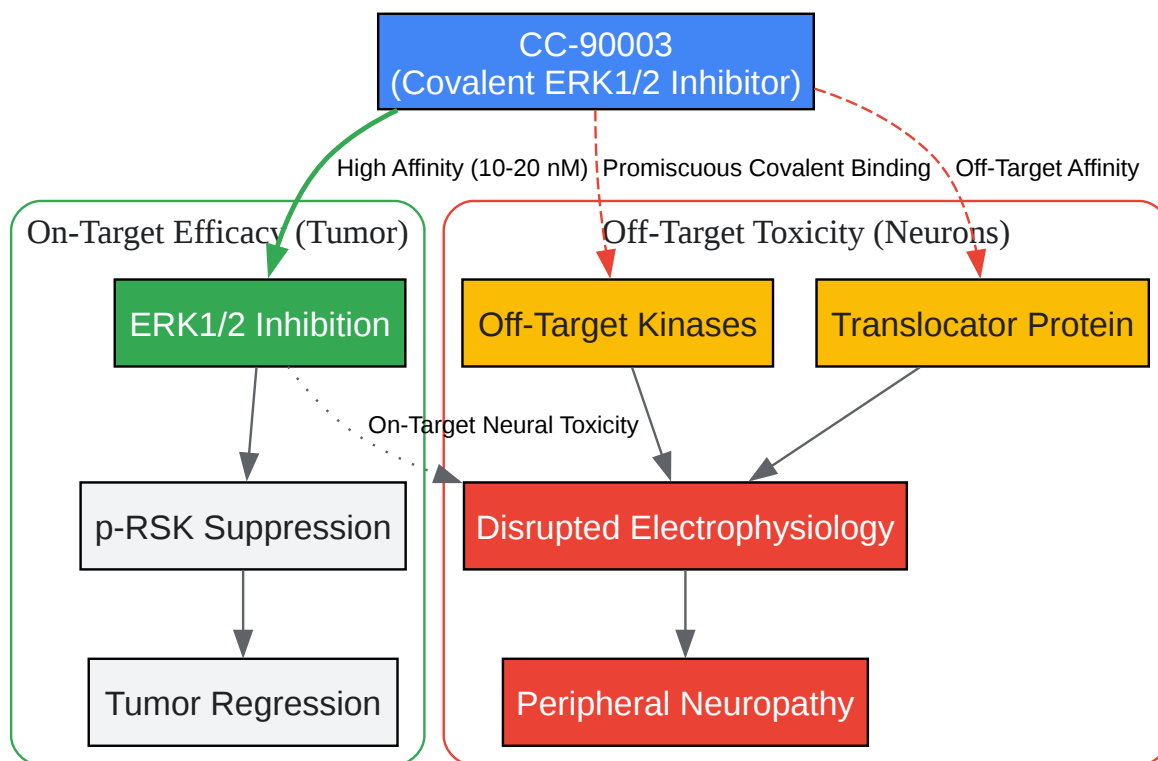
Part 3: Quantitative Data Summary

The following table synthesizes the critical pharmacological and toxicological parameters for **CC-90003** to guide your experimental design.

Parameter	Value / Observation	Reference
Target Mechanism	ERK1/2 (Irreversible / Covalent Binding)	[1]
Biochemical IC50	10 – 20 nmol/L	[1]
Tolerated Mouse Xenograft Dose	12.5 mg/kg BID up to 100 mg/kg QD	[1]
Lethal Mouse Xenograft Dose	50 – 75 mg/kg BID (Mortality by days 6–18)	[1]
Primary Dose-Limiting Toxicity	Peripheral Neuropathy / Neurotoxicity (CIPN)	[2]
Predictive Toxicity Models	Canine in vivo, hiPSC-PN MEA in vitro	[2]
Non-Predictive Toxicity Model	Murine in vivo (Fails to show neuropathy)	[2]

Part 4: Pathway Visualization

The following diagram maps the divergence between the intended therapeutic mechanism of **CC-90003** and the off-target interactions responsible for dose-limiting neurotoxicity.



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Diagram illustrating the dual on-target efficacy and off-target neurotoxicity pathways of **CC-90003**.

Part 5: Self-Validating Protocol

Validating Off-Target Neurotoxicity In Vitro Before In Vivo Scaling

Because murine models fail to predict **CC-90003**-induced peripheral neuropathy^[2], it is scientifically imperative to screen your specific dosing concentrations in human neural tissues before advancing to higher mammalian models. The following Multielectrode Array (MEA) assay using hiPSC-PNs is a self-validating system designed to isolate true compound toxicity from mechanical artifacts.

Step 1: Plate Preparation & Cell Seeding

- Coat 48-well MEA plates with 0.1% Polyethyleneimine (PEI) followed by a laminin overlay to ensure optimal neural adherence.
- Seed human-induced pluripotent stem cell-derived peripheral neurons (hiPSC-PNs) at a density of 40,000 cells/well.
- Culture for 28 days in neural maturation medium to allow for the formation of spontaneous, synchronized electrical networks.

Step 2: Baseline Establishment (Internal Validation)

- Transfer the MEA plate to the recording instrument (maintained at 37°C, 5% CO₂).
- Record spontaneous electrical activity for 30 minutes. Causality Check: This baseline acts as an internal control for every single well. Any well exhibiting a mean firing rate (MFR) of <0.5 Hz must be excluded from the study, as the network is insufficiently mature to yield reliable toxicity data.

Step 3: Compound Administration

- Prepare a serial dilution of **CC-90003** (0.1 µM to 10 µM) in vehicle (0.1% DMSO).
- Controls:
 - Negative Control: 0.1% DMSO (Vehicle).
 - Positive Control: Cisplatin (10 µM), a known inducer of CIPN^[2].
- Apply compounds to the respective wells.

Step 4: Data Acquisition & Self-Validating Analysis

- Record electrophysiological activity at 1 hour, 4 hours, and 24 hours post-dose.
- Extract the Mean Firing Rate (MFR) and Network Burst Frequency.
- Normalization: Divide the post-dose MFR by the pre-dose baseline MFR for each specific well. Causality Check: If the vehicle control wells show >15% deviation from their baseline,

the assay is invalid due to mechanical/environmental stress during dosing. A valid assay will show stable vehicle MFR, a sharp decline in the Cisplatin positive control, and a dose-dependent disruption of electrophysiology in the **CC-90003** wells[2], confirming the off-target neurotoxic liability of your specific batch/concentration.

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Sources

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